

In-Depth Technical Guide: Physical Properties of Tert-butyl 5-aminoindoline-1-carboxylate

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Compound of Interest

Compound Name: *Tert-butyl 5-aminoindoline-1-carboxylate*

Cat. No.: *B142172*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **tert-butyl 5-aminoindoline-1-carboxylate**, a key intermediate in the synthesis of bioactive molecules. The information is presented to support research and development activities in medicinal chemistry and drug discovery.

Core Physical Properties

Tert-butyl 5-aminoindoline-1-carboxylate is a heterocyclic compound with the molecular formula $C_{13}H_{18}N_2O_2$. It serves as a crucial building block in the synthesis of various pharmaceutical agents, including dual inhibitors of 5-lipoxygenase (5-LOX) and soluble epoxide hydrolase (sEH), which are targets for anti-inflammatory therapies.[\[1\]](#)

Data Summary

The following table summarizes the key physical properties of **tert-butyl 5-aminoindoline-1-carboxylate**. It is important to note that some of these values are predicted based on computational models, as experimental data for certain properties are not readily available in the published literature.

Property	Value	Source
Molecular Weight	234.29 g/mol	[2]
Appearance	White solid	[1]
Boiling Point	385.2 ± 41.0 °C (Predicted)	[2]
Density	1.177 ± 0.06 g/cm³ (Predicted)	[2]
Flash Point	186.7 ± 27.6 °C	[2]
Refractive Index	1.582	[2]
Polar Surface Area	55.6 Å²	[3]

Experimental Protocols

Detailed experimental protocols for the determination of all physical properties of **tert-butyl 5-aminoindoline-1-carboxylate** are not extensively documented in publicly available literature. However, standard methodologies for determining the melting point and solubility of organic compounds are provided below as a reference for researchers.

Melting Point Determination (General Protocol)

The melting point of a solid organic compound can be determined using a capillary melting point apparatus.

Materials:

- Melting point apparatus
- Capillary tubes (sealed at one end)
- Sample of **tert-butyl 5-aminoindoline-1-carboxylate**
- Mortar and pestle (if sample is not a fine powder)

Procedure:

- Ensure the sample is dry and finely powdered. If necessary, gently grind the solid in a mortar and pestle.
- Pack a small amount of the sample into the open end of a capillary tube to a depth of 2-3 mm. This can be achieved by tapping the sealed end of the tube on a hard surface.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the block at a moderate rate until the temperature is approximately 10-15 °C below the expected melting point.
- Decrease the heating rate to 1-2 °C per minute to allow for accurate observation.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample has melted (the end of the melting range).
- A sharp melting range (typically 1-2 °C) is indicative of a pure compound.

Solubility Determination (General Protocol)

The solubility of a compound in various solvents provides insights into its polarity and potential for formulation.

Materials:

- Test tubes
- Vortex mixer or shaker
- Sample of **tert-butyl 5-aminoindoline-1-carboxylate**
- A selection of solvents (e.g., water, ethanol, methanol, dichloromethane, ethyl acetate, hexane)

Procedure:

- Add approximately 10 mg of the solid sample to a test tube.

- Add 1 mL of the chosen solvent to the test tube.
- Vigorously agitate the mixture using a vortex mixer or by shaking for at least 30 seconds.
- Visually inspect the solution to determine if the solid has dissolved completely.
- If the solid dissolves, the compound is considered soluble in that solvent at that concentration.
- If the solid does not dissolve, the compound is considered insoluble or sparingly soluble. The test can be repeated with gentle heating to assess temperature effects on solubility.
- Record the observations for each solvent tested.

Synthetic and Biological Context

Tert-butyl 5-aminoindoline-1-carboxylate is a valuable intermediate in the synthesis of dual inhibitors of 5-lipoxygenase (5-LOX) and soluble epoxide hydrolase (sEH). These enzymes are key players in the inflammatory cascade.

Synthetic Workflow for 5-LOX/sEH Inhibitors

The following diagram illustrates a generalized synthetic workflow for the preparation of dual 5-LOX/sEH inhibitors, where **tert-butyl 5-aminoindoline-1-carboxylate** can be utilized as a key starting material for the indoline core. The specific reagents and reaction conditions would vary depending on the desired final structure of the inhibitor.

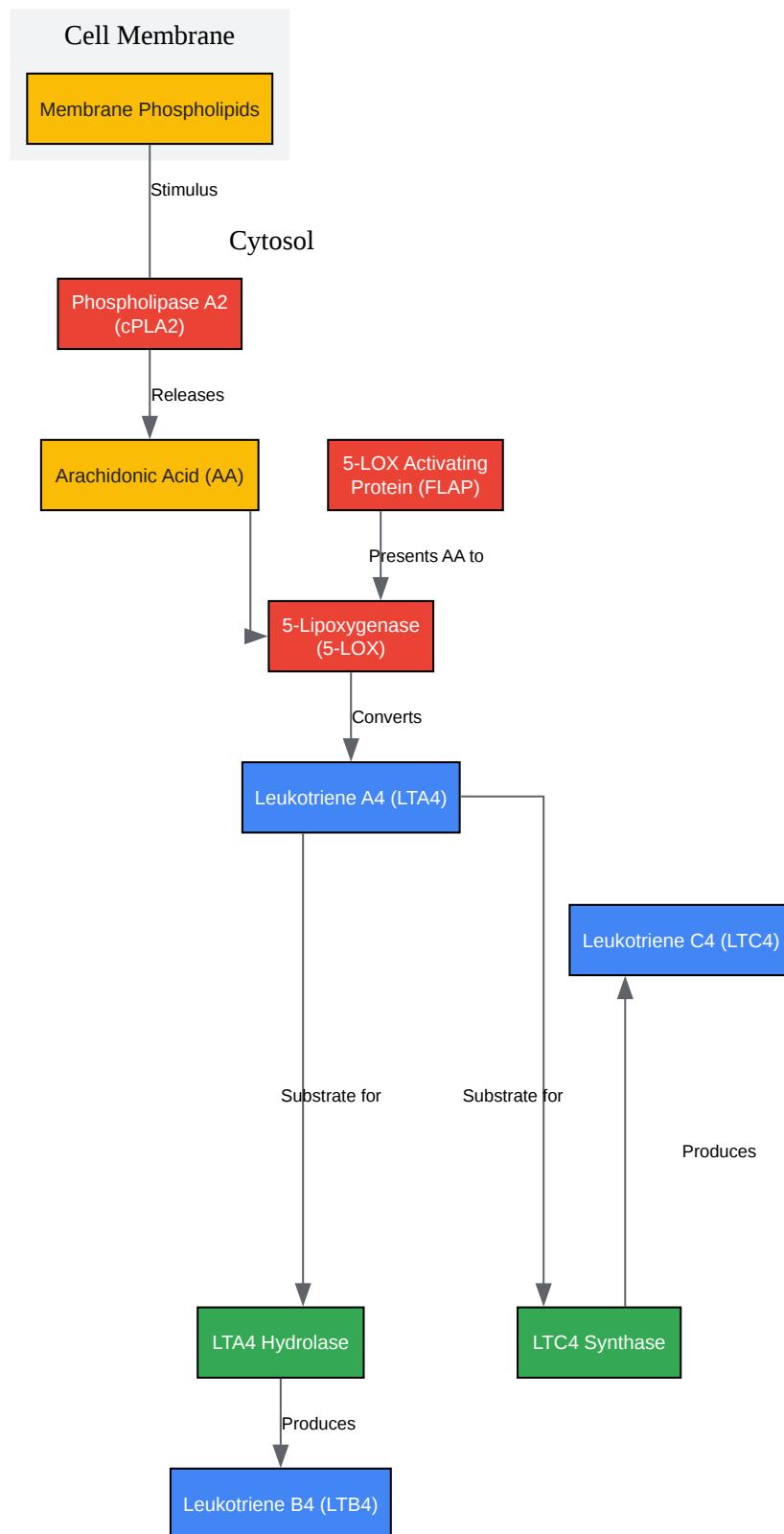


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Generalized synthetic workflow.

5-Lipoxygenase (5-LOX) Signaling Pathway

The 5-LOX pathway is a critical component of the inflammatory response, responsible for the production of leukotrienes from arachidonic acid.[\[4\]](#)[\[5\]](#)[\[6\]](#) Inhibition of this pathway is a key strategy for the development of anti-inflammatory drugs.

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